

Application Notes: U2-OS Cell-Based Functional Assay for WAY-313165

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Compound of Interest

Compound Name: WAY-313165

Cat. No.: B15553433

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Introduction

The Wnt/β-catenin signaling pathway is a critical regulator of cellular processes, including proliferation, differentiation, and apoptosis.^[1] Dysregulation of this pathway is implicated in various diseases, notably cancer. A key negative regulator of this pathway is Glycogen Synthase Kinase 3β (GSK3β), which phosphorylates β-catenin, targeting it for proteasomal degradation.^[2] Inhibition of GSK3β leads to the stabilization and nuclear translocation of β-catenin, followed by the activation of TCF/LEF (T-cell factor/lymphoid enhancer factor) transcription factors and the expression of Wnt target genes.^[3]

WAY-313165 is a potent inhibitor of GSK3β. This application note describes a functional assay using the human osteosarcoma cell line, U2-OS, to characterize the cellular activity of **WAY-313165**. U2-OS cells are a well-established model system for studying the Wnt/β-catenin signaling pathway due to their robust response to pathway modulation.^{[4][5]} This document provides detailed protocols for assessing the effects of **WAY-313165** on β-catenin accumulation, TCF/LEF transcriptional activity, and cell proliferation.

Principle of the Assay

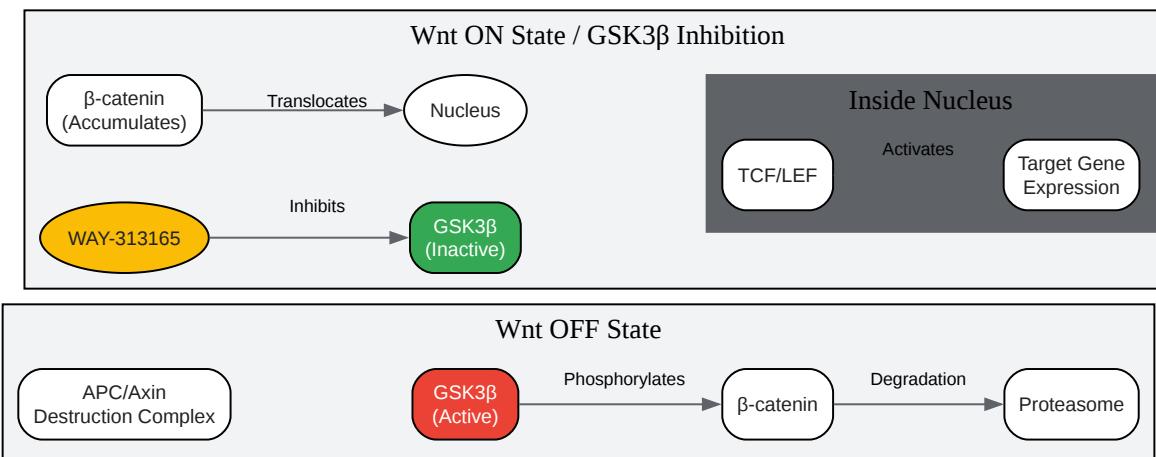
In the absence of a Wnt signal, GSK3β is active and phosphorylates β-catenin, leading to its degradation. Upon inhibition of GSK3β by **WAY-313165**, β-catenin is no longer phosphorylated, resulting in its accumulation in the cytoplasm and subsequent translocation to the nucleus. In

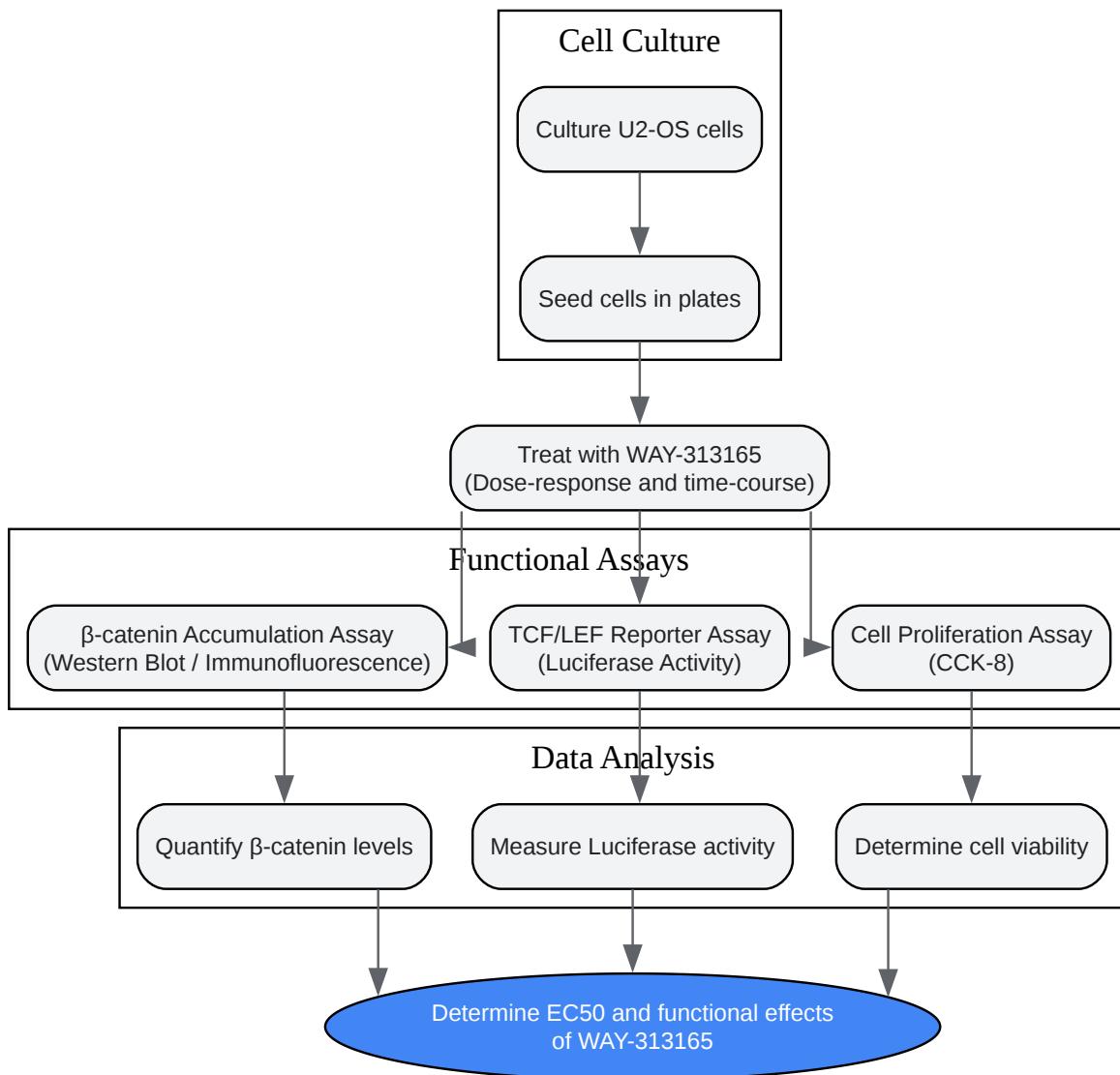
the nucleus, β -catenin associates with TCF/LEF transcription factors to induce the expression of target genes, which can be quantified using a luciferase reporter assay. The accumulation of β -catenin can be visualized and quantified by immunofluorescence or western blotting.

Featured Product: **WAY-313165**

WAY-313165 is a small molecule inhibitor of GSK3 β . While the specific IC50 for **WAY-313165** is not publicly available, a similar GSK3 β inhibitor, WAY-119064, has an IC50 of 80.5 nM.^[6] Based on this, a concentration range of 0.1 nM to 10 μ M is recommended for initial dose-response studies with **WAY-313165**.

Wnt/ β -catenin Signaling Pathway





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